

Application Notes and Protocols for the Synthesis of Insecticidal Agent 17

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Compound of Interest

Compound Name: *Insecticidal agent 17*

Cat. No.: *B15552967*

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Introduction

Insecticidal agent 17 is a systemic insecticide belonging to the neonicotinoid class of chemicals. It is effective against a wide range of sucking insects, soil insects, and some chewing insects. The agent acts on the central nervous system of insects, leading to paralysis and eventual death.^[1] This document provides a detailed protocol for the laboratory-scale synthesis of **Insecticidal agent 17**, which is achieved through the condensation of 2-chloro-5-(chloromethyl)pyridine (CCMP) with N-nitro-imidazolidin-2-imine (NII).^{[1][2]}

Data Presentation

The quantitative data associated with the synthesis and purification of **Insecticidal agent 17** are summarized in the tables below.

Table 1: Reagents and Materials for the Synthesis of **Insecticidal Agent 17**^[1]

Reagent/Material	Molecular Weight (g/mol)	Quantity	Moles (mmol)
2-chloro-5-(chloromethyl)pyridine (CCMP)	162.01	1.62 g	10
N-nitro-imidazolidin-2-imine (NII)	130.10	1.30 g	10
Potassium Carbonate (K ₂ CO ₃)	138.21	2.76 g	20
Acetonitrile (CH ₃ CN)	41.05	50 mL	-

Table 2: Synthesis and Purification Performance[1]

Parameter	Value
Reaction Time	8 hours
Reaction Temperature	80 °C
Crude Product Yield	~85%
Final Purity (after Recrystallization)	>98%
Melting Point	143-145 °C

Experimental Protocols

1. Synthesis of Insecticidal Agent 17

This protocol outlines the synthesis of **Insecticidal agent 17** via the condensation of 2-chloro-5-(chloromethyl)pyridine (CCMP) with N-nitro-imidazolidin-2-imine (NII).[1]

Materials and Equipment:

- 100 mL three-necked round-bottom flask

- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Thermometer
- Standard laboratory glassware
- Rotary evaporator
- Buchner funnel and filter paper

Procedure:

- To a 100 mL three-necked round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2-chloro-5-(chloromethyl)pyridine (CCMP) (1.62 g, 10 mmol), N-nitroimidazolidin-2-imine (NII) (1.30 g, 10 mmol), and potassium carbonate (2.76 g, 20 mmol).[\[1\]](#)
- Add 50 mL of acetonitrile to the flask.[\[1\]](#)
- Stir the mixture at room temperature for 15 minutes.
- Heat the reaction mixture to 80 °C and maintain this temperature under reflux for 8 hours.[\[1\]](#)
The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.[\[1\]](#)
- Filter the solid inorganic salts using a Buchner funnel and wash the solid residue with a small amount of acetonitrile.[\[1\]](#)
- Combine the filtrate and the washings, and concentrate the solution under reduced pressure using a rotary evaporator to obtain the crude **Insecticidal agent 17** product.[\[1\]](#)

2. Purification of **Insecticidal Agent 17** by Recrystallization

This protocol details the purification of the crude **Insecticidal agent 17** product.[\[1\]](#)

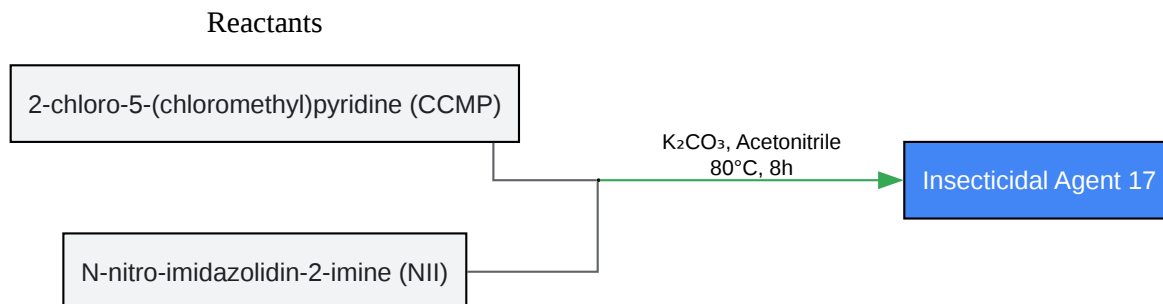
Materials and Equipment:

- 100 mL Erlenmeyer flask
- Hot plate with stirring capability
- Standard laboratory glassware
- Buchner funnel and filter paper
- Vacuum oven

Procedure:

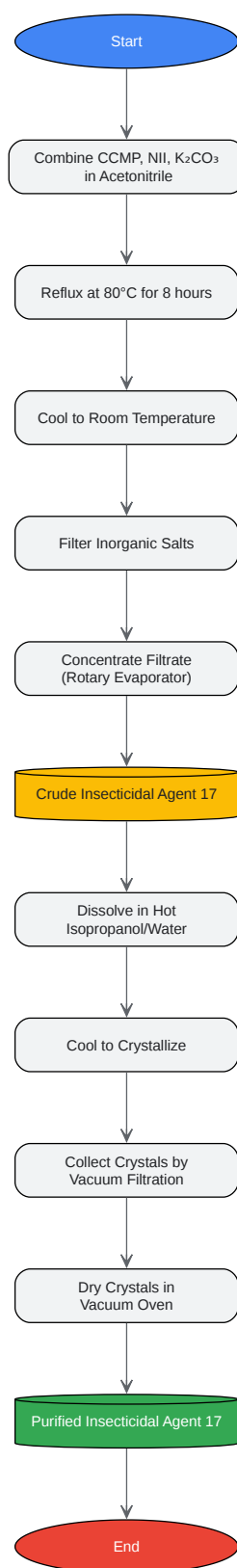
- Transfer the crude **Insecticidal agent 17** product to a 100 mL Erlenmeyer flask.
- Add a minimal amount of a suitable solvent system, such as isopropanol/water (e.g., in a 2:1 ratio), to the flask.[\[1\]](#)
- Gently heat the mixture on a hot plate while stirring until the solid completely dissolves.[\[1\]](#)
- Remove the flask from the heat and allow it to cool slowly to room temperature.[\[1\]](#)
- Once at room temperature, place the flask in an ice bath to facilitate further crystallization.[\[1\]](#)
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified **Insecticidal agent 17** crystals in a vacuum oven.[\[1\]](#)

Visualizations



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Synthesis pathway of **Insecticidal Agent 17**.



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Experimental workflow for synthesis and purification.

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References

- [1. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [2. Imidacloprid synthesis - chemicalbook](https://chemicalbook.com) [chemicalbook.com]
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